

Determining the pKa Value of Oxysophocarpine Using a pH-Metric HPLC Method

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Compound of Interest

Compound Name: Oxysophocarpine
CAS No.: 145572-44-7; 6483-15-4
Cat. No.: B15607571

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Application Note

Abstract

This application note details a robust and efficient Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method for the determination of the acid dissociation constant (pKa) of **Oxysophocarpine**, a quinolizidine alkaloid with various pharmacological activities.^[1]^[2] The method relies on the principle that the retention time of an ionizable compound in RP-HPLC is dependent on the pH of the mobile phase. By measuring the retention time of **Oxysophocarpine** across a range of mobile phase pH values, a sigmoid curve can be generated by plotting the capacity factor (k) against the pH. The pKa value is then determined as the pH at the inflection point of this curve.^[3]^[4] This method offers high sensitivity, precision, and requires a low sample volume, making it an ideal approach for the physicochemical characterization of pharmaceutical compounds.^[3]^[5]

Introduction

Oxysophocarpine is a natural alkaloid compound extracted from plants of the Sophora genus.^[1] Its diverse biological activities, including anti-inflammatory, neuroprotective, and anti-cancer

properties, have made it a subject of significant interest in drug development.[1][2] The pKa value is a critical physicochemical parameter that influences a drug's solubility, absorption, distribution, metabolism, and excretion (ADME) properties. Therefore, an accurate determination of **Oxysophocarpine**'s pKa is essential for understanding its pharmacokinetic and pharmacodynamic behavior.

The HPLC-based method for pKa determination offers several advantages over traditional methods like potentiometric titration, especially for compounds that are poorly soluble in water or available in limited quantities.[5][6] The method is based on the relationship between the analyte's ionization state and its retention on a reversed-phase column. When the mobile phase pH is significantly lower than the pKa of a basic compound like **Oxysophocarpine**, the compound is fully protonated (ionized) and exhibits lower retention. Conversely, at a pH well above the pKa, the compound is in its neutral, less polar form and shows stronger retention. The pKa is the pH at which 50% of the compound is ionized, which corresponds to the inflection point of the retention time versus pH curve.[7][8][9] A study has successfully utilized this RP-HPLC method to determine the pKa of **oxysophocarpine** to be 6.5.[4]

Experimental Protocols

Materials and Reagents

- **Oxysophocarpine**: Reference standard (≥98% purity).[1][10]
- Methanol (MeOH): HPLC grade.
- Acetonitrile (ACN): HPLC grade.
- Phosphate Buffer Components: Potassium phosphate monobasic (KH₂PO₄) and sodium phosphate dibasic (Na₂HPO₄), analytical grade.
- Phosphoric Acid and Sodium Hydroxide: For pH adjustment.
- Uracil: For determination of the column dead time (t₀).
- Water: Deionized or Milli-Q water.

Instrumentation and Chromatographic Conditions

- HPLC System: An HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis detector.
- Column: A C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 μ m particle size).
- Mobile Phase: A mixture of methanol and phosphate buffer. The effect of varying methanol concentrations (e.g., 10%, 15%, 20% v/v) can be investigated.[3]
- pH Range: Prepare a series of phosphate buffers with pH values ranging from approximately 4.0 to 8.0 in 0.2–0.5 pH unit increments.
- Flow Rate: 1.0 mL/min.[3][5]
- Column Temperature: 25 °C.
- Detection Wavelength: 262 nm (λ_{max} of **Oxysophocarpine**).[1]
- Injection Volume: 10 μ L.[5]
- Sample Concentration: 50 μ g/mL of **Oxysophocarpine** in water.[3]

Standard and Sample Preparation

- **Oxysophocarpine** Stock Solution: Accurately weigh and dissolve the **Oxysophocarpine** reference standard in water to prepare a stock solution of 1 mg/mL.
- Working Standard Solution: Dilute the stock solution with water to obtain a final concentration of 50 μ g/mL.[3]
- Uracil Solution: Prepare a 0.1% (w/v) solution of uracil in water to determine the dead time (t_0).[3]

Experimental Procedure

- Dead Time (t_0) Determination: Inject the uracil solution onto the HPLC system using a mobile phase composition representative of the planned analysis (e.g., 15% MeOH in phosphate buffer at a mid-range pH). The retention time of the uracil peak is taken as the column dead time.

- HPLC Analysis:
 - Equilibrate the column with the initial mobile phase (e.g., 15% MeOH, pH 4.0) for at least 30 minutes or until a stable baseline is achieved.
 - Inject the **Oxysophocarpine** working standard solution.
 - Record the retention time (t_r).
 - Repeat the injection for each mobile phase with a different pH value, ensuring the column is thoroughly equilibrated with the new mobile phase before each injection.
- Data Analysis:
 - Calculate the capacity factor (k) for each pH value using the formula: $k = (t_r - t_0) / t_0$.^[3]
 - Plot the calculated capacity factor (k) on the y-axis against the corresponding mobile phase pH on the x-axis.
 - Fit the data to a sigmoidal curve using appropriate software (e.g., Origin, SigmaPlot).
 - The pKa value is the pH at the inflection point of the sigmoidal curve.

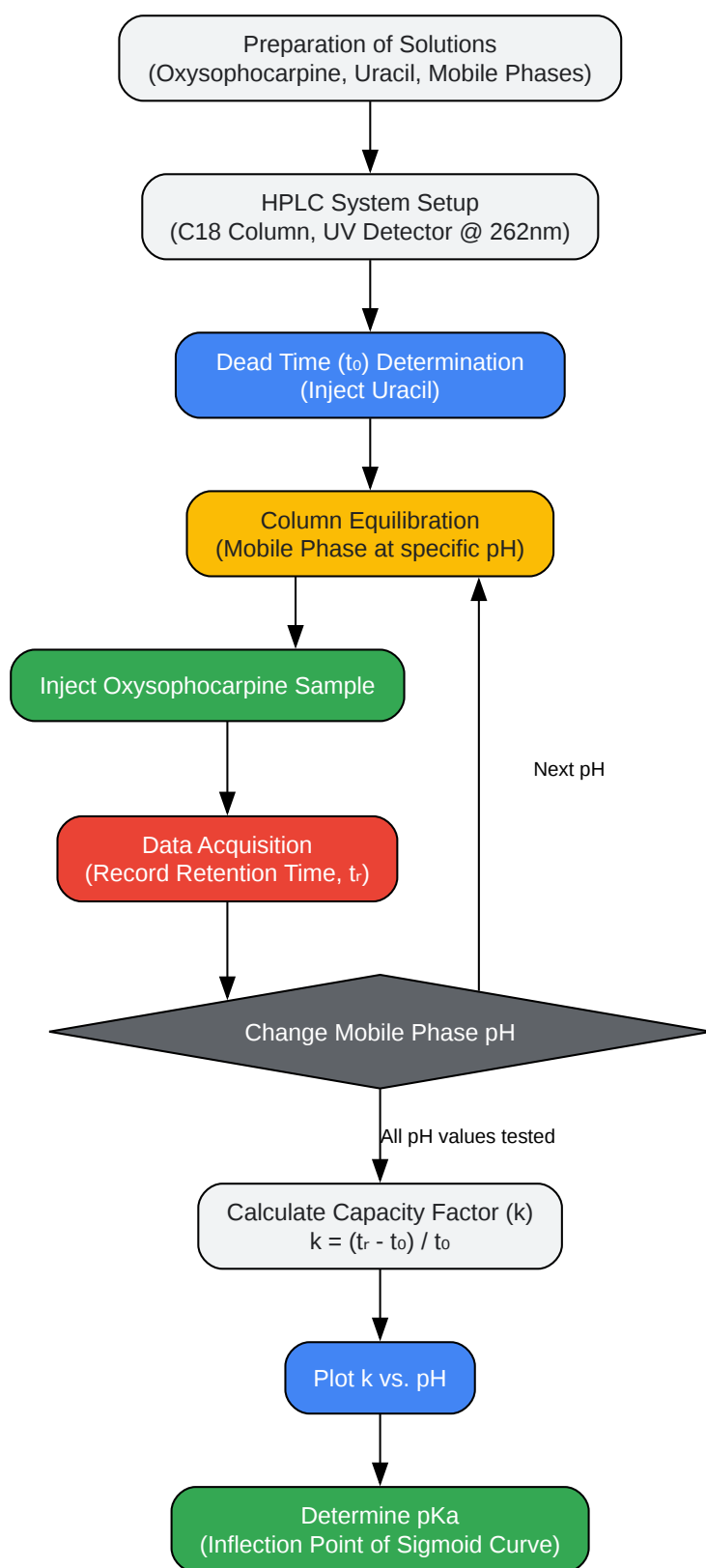
Data Presentation

The following table summarizes the hypothetical data obtained from the HPLC analysis of **Oxysophocarpine** at different mobile phase pH values with a mobile phase composition of 15% Methanol and 85% Phosphate Buffer. The dead time (t_0) was determined to be 1.50 minutes.

Mobile Phase pH	Retention Time (t _r) (min)	Capacity Factor (k)
4.0	2.10	0.40
4.5	2.15	0.43
5.0	2.28	0.52
5.5	2.63	0.75
6.0	3.45	1.30
6.5	4.88	2.25
7.0	6.30	3.20
7.5	7.13	3.75
8.0	7.43	3.95

Visualizations

The following diagram illustrates the experimental workflow for the determination of the pKa of **Oxysophocarpine** using the HPLC method.



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References

- [1. caymanchem.com](https://caymanchem.com) [caymanchem.com]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. pKa determination of oxysophocarpine by reversed - phase high performance liquid chromatography - PMC](https://pubmed.ncbi.nlm.nih.gov/31111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- [4. pKa determination of oxysophocarpine by reversed - phase high performance liquid chromatography - PubMed](https://pubmed.ncbi.nlm.nih.gov/31111111/) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- [5. academic.oup.com](https://academic.oup.com) [academic.oup.com]
- [6. bulletin.mfd.org.mk](https://bulletin.mfd.org.mk) [bulletin.mfd.org.mk]
- [7. chromatographyonline.com](https://chromatographyonline.com) [chromatographyonline.com]
- [8. youtube.com](https://youtube.com) [youtube.com]
- [9. acdlabs.com](https://acdlabs.com) [acdlabs.com]
- [10. biorlab.com](https://biorlab.com) [biorlab.com]
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